

Manogepix: A Novel Antifungal Agent with Potent Activity Against Echinocandin-Resistant *Candida*

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Compound of Interest

Compound Name: *Fosmanogepix*

Cat. No.: B605549

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Executive Summary

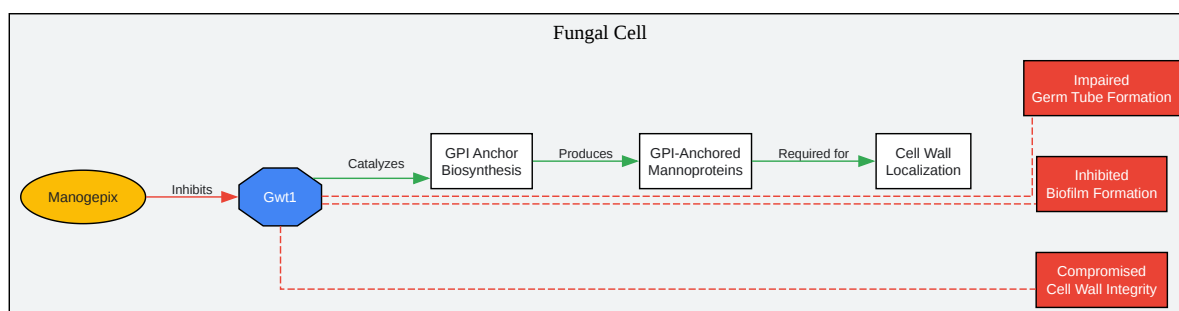
The emergence of multidrug-resistant fungal pathogens, particularly echinocandin-resistant *Candida* species, poses a significant threat to global public health. Manogepix, the active moiety of the prodrug **fosmanogepix**, is a first-in-class antifungal agent with a novel mechanism of action that demonstrates potent in vitro and in vivo activity against a broad spectrum of fungal pathogens, including echinocandin-resistant *Candida* isolates. This technical guide provides a comprehensive overview of the activity of manogepix against these challenging pathogens, detailing its mechanism of action, summarizing key quantitative data, outlining experimental protocols, and visualizing relevant biological pathways and workflows.

Introduction

Invasive fungal infections are a leading cause of morbidity and mortality, especially in immunocompromised patient populations. The echinocandins are a frontline therapy for invasive candidiasis; however, the increasing prevalence of echinocandin resistance, primarily mediated by mutations in the FKS genes, necessitates the development of new antifungal agents with alternative mechanisms of action. Manogepix represents a promising new therapeutic option, exhibiting broad-spectrum activity against various *Candida* species, including those resistant to currently available antifungals.[1][2]

Mechanism of Action

Manogepix exerts its antifungal effect through a unique mechanism, inhibiting the fungal enzyme Gwt1 (glycosylphosphatidylinositol-anchored wall transfer protein 1).[3][4] Gwt1 is an inositol acyltransferase that plays a crucial role in the biosynthesis of glycosylphosphatidylinositol (GPI) anchors.[3][5] These GPI anchors are essential for the proper localization and attachment of mannoproteins to the fungal cell wall.[3][4] By inhibiting Gwt1, manogepix disrupts this process, leading to compromised cell wall integrity, defects in biofilm formation, and impaired germ tube formation, ultimately resulting in severe fungal growth defects.[1][5] Importantly, manogepix does not inhibit the closest mammalian ortholog, PIGW, ensuring selective toxicity against fungal cells.[5]



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Mechanism of action of manogepix in the fungal cell.

In Vitro Activity Against Echinocandin-Resistant Candida

Numerous studies have demonstrated the potent in vitro activity of manogepix against a wide range of *Candida* species, including isolates with known echinocandin resistance mechanisms. Manogepix consistently exhibits low minimum inhibitory concentrations (MICs) against

echinocandin-resistant strains, indicating that its efficacy is not compromised by mutations in the FKS genes.[6][7]

Quantitative Data Summary

The following tables summarize the in vitro activity of manogepix against various *Candida* species, with a focus on echinocandin-resistant isolates, as reported in recent international surveillance programs and specific studies.

Table 1: Manogepix MICs against *Candida* Species (Including Echinocandin-Resistant Strains)

Candida Species	Number of Isolates	Manogepix MIC50 (mg/L)	Manogepix MIC90 (mg/L)	Manogepix MIC Range (mg/L)	Reference(s)
<i>C. albicans</i>	Not Specified	0.008	0.008	Not Specified	[8]
<i>C. glabrata</i>	Not Specified	Not Specified	Not Specified	Not Specified	[9]
<i>C. auris</i>	200	0.03	0.03	0.004 - 0.06	[5]
<i>C. auris</i> (pan-resistant)	6	Not Specified	Not Specified	0.008 - 0.015	[5]
All <i>Candida</i> spp.	1072	0.008	0.06	Not Specified	[6]
All <i>Candida</i> spp.	2669	0.008	0.06	Not Specified	[7]

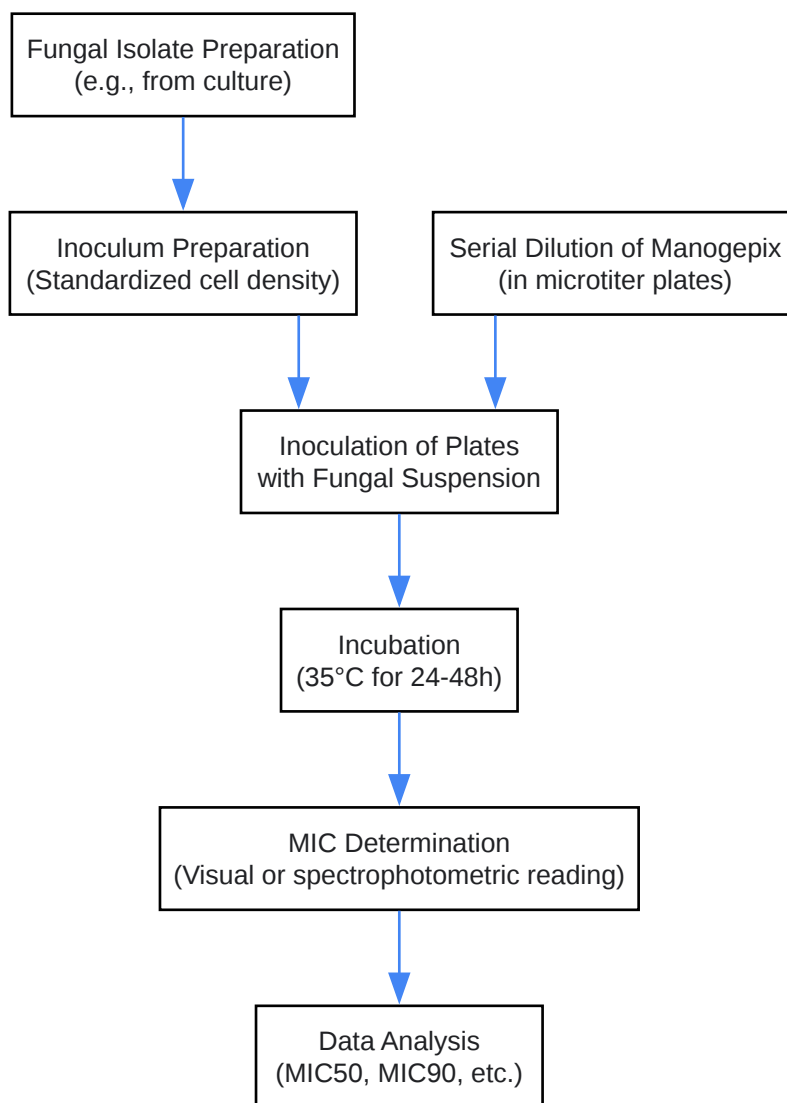
Table 2: Comparative Activity of Manogepix against *Candida* Species

Antifungal Agent	MIC90 (mg/L) against All Candida spp.	Fold Difference vs. Manogepix	Reference(s)
Manogepix	0.06	-	[6][7]
Anidulafungin	1 - 2	16- to 32-fold higher	[6][7]
Micafungin	1 - 2	16- to 32-fold higher	[6][7]
Fluconazole	2 - 4	32- to 64-fold higher	[6][7]

Experimental Protocols

The in vitro activity of manogepix is typically evaluated using standardized broth microdilution methods as outlined by the Clinical and Laboratory Standards Institute (CLSI) and the European Committee on Antimicrobial Susceptibility Testing (EUCAST).

Antifungal Susceptibility Testing Workflow



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References

- 1. [researchgate.net \[researchgate.net\]](#)
- 2. [researchgate.net \[researchgate.net\]](#)

- 3. The Antifungal Pipeline: Fosmanogepix, Ibrexafungerp, Olorofim, Opelconazole, and Rezafungin - PMC [pmc.ncbi.nlm.nih.gov]
- 4. academic.oup.com [academic.oup.com]
- 5. journals.asm.org [journals.asm.org]
- 6. journals.asm.org [journals.asm.org]
- 7. Antimicrobial activity of manogepix, a first-in-class antifungal, and comparator agents tested against contemporary invasive fungal isolates from an international surveillance programme (2018-2019) - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. In Vitro Activity of APX001A (Manogepix) and Comparator Agents against 1,706 Fungal Isolates Collected during an International Surveillance Program in 2017 - PMC [pmc.ncbi.nlm.nih.gov]
- 9. researchgate.net [researchgate.net]
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